

# Vedaprofen-d3 Analytical Standard: A Technical Guide to Commercial Availability and Application

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vedaprofen-d3

Cat. No.: B564339

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Vedaprofen-d3** analytical standard. It also details its application as an internal standard in the quantitative analysis of Vedaprofen in biological matrices, supported by a representative experimental protocol derived from published analytical methods.

## Commercial Availability and Specifications

**Vedaprofen-d3**, the deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Vedaprofen, is available as an analytical standard from several chemical suppliers. This stable isotope-labeled compound is essential for accurate quantification in mass spectrometry-based assays, serving as an ideal internal standard to correct for matrix effects and variations during sample preparation and analysis.

Below is a summary of commercially available **Vedaprofen-d3** analytical standards and their general specifications. Researchers should note that while some vendors provide comprehensive Certificates of Analysis (CoA) with lot-specific data, others may offer more limited information. It is recommended to request a lot-specific CoA for detailed purity and characterization data.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Format	Storage
Sigma-Aldrich (VETRANA L®)	Vedaprofen-d3	1185054-34-5	$C_{19}H_{19}D_3O$ <sub>2</sub>	285.40	Neat	2-8°C
Santa Cruz Biotechnology	Vedaprofen-d3	1185054-34-5	$C_{19}H_{19}D_3O$ <sub>2</sub>	285.40	Not specified	Not specified
MedchemExpress	Vedaprofen-d3	1185054-34-5	$C_{19}H_{19}D_3O$ <sub>2</sub>	285.40	Not specified	Not specified
Pharmaffiliates	Vedaprofen-d3	1185054-34-5	$C_{19}H_{19}D_3O$ <sub>2</sub>	285.40	Not specified	Not specified
HPC Standards	D3-Vedaprofen	1185054-34-5	$C_{19}H_{19}D_3O$ <sub>2</sub>	285.40	Not specified	Not specified

Note: The product from Sigma-Aldrich was listed as discontinued in some searches, yet still available for inquiry. Availability should be confirmed directly with the supplier.

## Analytical Application: Quantification of Vedaprofen in Biological Matrices

**Vedaprofen-d3** is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the determination of Vedaprofen residues in various biological samples, such as milk, animal tissues (muscle, liver, fat), and seafood.<sup>[1]</sup> The co-extraction and analysis of the deuterated standard with the non-labeled analyte allows for precise and accurate quantification, even at low concentrations.

## Representative Experimental Protocol: LC-MS/MS Analysis of Vedaprofen in Milk

The following protocol is a synthesized methodology based on published research for the determination of Vedaprofen in milk samples.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

#### 2.1.1. Materials and Reagents

- Vedaprofen analytical standard
- **Vedaprofen-d3** analytical standard (Internal Standard, IS)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ethyl acetate
- Sodium chloride (NaCl)
- Ultrapure water
- Weak anion exchange solid-phase extraction (SPE) cartridges (e.g., Bond Elut DEA)[\[1\]](#)

#### 2.1.2. Sample Preparation

- Extraction:
  - To a known volume of milk sample, add a precise amount of **Vedaprofen-d3** internal standard solution.
  - Add acidified acetone and vortex thoroughly.[\[1\]](#)
  - Perform a liquid-liquid extraction with ethyl acetate and a NaCl solution.[\[1\]](#)
  - Separate the organic layer.
- Clean-up:
  - Pass the extracted organic phase through a weak anion exchange SPE cartridge to remove interfering matrix components.[\[1\]](#)

- Elute the analyte and internal standard from the cartridge.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase.

#### 2.1.3. LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 5  $\mu$ m).[\[1\]](#)
  - Mobile Phase: A gradient of acetonitrile and 0.0025 M formic acid in water.[\[1\]](#)
  - Flow Rate: 0.2 - 0.4 mL/min.
  - Injection Volume: 5 - 20  $\mu$ L.
  - Column Temperature: 40°C.[\[3\]](#)
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Negative ion electrospray ionization (ESI-).[\[1\]](#)
  - Scan Type: Multiple Reaction Monitoring (MRM).
  - Monitored Transitions:
    - Vedaprofen: Monitor for the precursor ion and at least two product ions.
    - **Vedaprofen-d3**: Monitor for the precursor ion and at least one product ion.
  - Optimize cone voltage and collision energy for each transition to achieve maximum sensitivity.

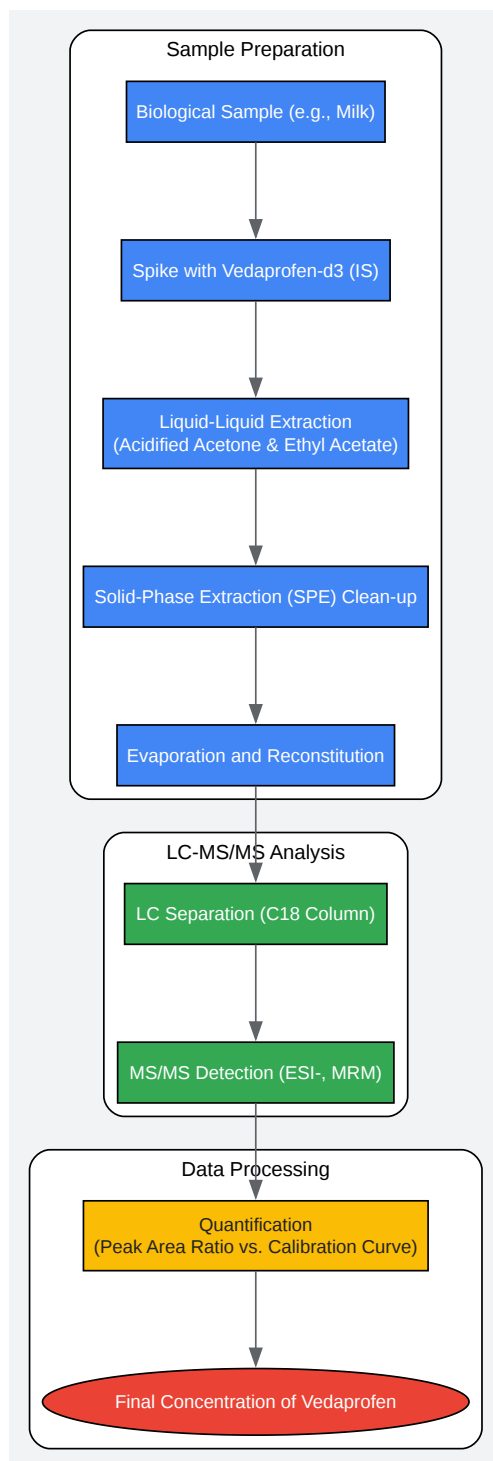
#### 2.1.4. Quantification

- Construct a calibration curve by plotting the ratio of the peak area of Vedaprofen to the peak area of **Vedaprofen-d3** against the concentration of the Vedaprofen standards.

- The concentration of Vedaprofen in the unknown samples is determined by interpolating the peak area ratio from the calibration curve.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of Vedaprofen in biological matrices using **Vedaprofen-d3** as an internal standard.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Determination of vedaprofen in livestock products and seafoods by liquid chromatography-tandem mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. LC-MS/MS Determination of 21 Non-Steroidal Anti-Inflammatory Drugs Residues in Animal Milk and Muscles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Development and validation of a confirmatory method for the determination of 12 non steroidal anti-inflammatory drugs in milk using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Vedaprofen-d3 Analytical Standard: A Technical Guide to Commercial Availability and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564339#commercial-availability-of-vedaprofen-d3-analytical-standard]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)